Application Notes and Protocols: Laboratory Preparation of Polyoxin D Stock Solutions

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Compound of Interest	
Compound Name:	*Polyoxin d*
CAS No.:	*22976-86-9*
Cat. No.:	*B1220197*

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Introduction

Polyoxin D is a peptidyl nucleoside antibiotic produced by Streptomyces cacaoi var. asoensis that acts as a potent and specific inhibitor of chitin synthase[1][2][3][4]. This enzyme is crucial for the biosynthesis of chitin, an essential structural component of fungal cell walls[1][5][6]. By competitively inhibiting chitin synthase, **Polyoxin D** disrupts cell wall formation, leading to abnormal morphology and eventual lysis of susceptible fungi[1][7]. Its specific mode of action makes it a valuable tool in antifungal research, agricultural applications, and as a potential lead compound in drug development[1][5][8].

These application notes provide a detailed protocol for the preparation of **Polyoxin D** stock solutions for laboratory use, ensuring stability and consistent performance in various experimental settings.

Physicochemical Properties of **Polyoxin D**

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A thorough understanding of the physicochemical properties of **Polyoxin D** is essential for the accurate preparation and storage of stock solutions. Key quantitative data are summarized in the table below.

Property	Value	References
Molecular Weight	521.39 g/mol	[2][9][10][11]
521.4 g/mol	[1]	
Molecular Formula	$C_{17}H_{23}N_5O_{14}$	[2][9][10][11]
Appearance	White solid / Brown powder	[12]
Melting Point	Decomposes at ~170°C	
173-175 °C (decomposition)	[12]	
Water Solubility	Very soluble	[13]
35.4 g/L (at 30°C, pH 3.5)		
Organic Solvent Solubility (at 20°C)	Acetone: 0.011 g/L	
Methanol: 0.175 g/L		
Dichloromethane: <0.0011 g/L		
Toluene: <0.0011 g/L		
Dissociation Constants (pKa)	2.66, 3.69, 7.89, 10.21	[13]
3.25, 4.16, 8.00, 9.56, 10.5		

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of **Polyoxin D**

This protocol describes the preparation of a 10 mM stock solution of **Polyoxin D** in sterile water. Given its high water solubility, water is the recommended solvent for most in vitro and cell-based assays.

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Materials:

- **Polyoxin D** powder
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Vortex mixer

Procedure:

- Determine the required mass of **Polyoxin D**:
  - The molecular weight of **Polyoxin D** is 521.39 g/mol .
  - To prepare a 10 mM (0.010 mol/L) stock solution, you will need 5.214 mg of **Polyoxin D** per 1 mL of solvent.
  - Calculate the total mass needed based on your desired final volume. For example, for 10 mL of a 10 mM stock solution, you will need 52.14 mg of **Polyoxin D**.
- Weighing the **Polyoxin D**:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh the calculated amount of **Polyoxin D** powder and add it to the tube.
- Dissolution:
  - Add a portion of the sterile water to the tube containing the **Polyoxin D** powder.

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- Vortex the tube thoroughly until the powder is completely dissolved.
- Add the remaining sterile water to reach the final desired volume.

- Sterilization:
  - To ensure sterility, filter the **Polyoxin D** stock solution through a 0.22 µm syringe filter into a new sterile conical tube. This is crucial for applications involving cell culture.
- Aliquoting and Storage:
  - Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year). In solvent, **Polyoxin D** is stable at -80°C for one year[9]. As a powder, it can be stored at -20°C for up to 3 years[9][11].

Note on **Polyoxin D** Zinc Salt:

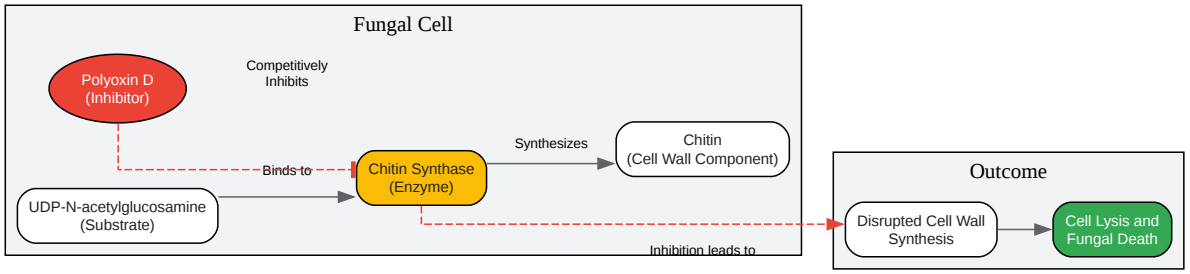
Polyoxin D is often available as a zinc salt to improve its stability, particularly for agricultural use where it needs to resist being washed away by rain[5]. The molecular weight of **Polyoxin D** zinc salt is 586.76 g/mol . If you are using the zinc salt, be sure to use this molecular weight for your calculations. The preparation protocol remains the same.

Visualizations

Mechanism of Action: Inhibition of Chitin Synthase

Polyoxin D's antifungal activity stems from its structural similarity to UDP-N-acetylglucosamine (UDP-GlcNAc), the substrate for chitin synthase. This allows it to act as a competitive inhibitor of the enzyme, blocking the synthesis of chitin and disrupting the integrity of the fungal cell wall.

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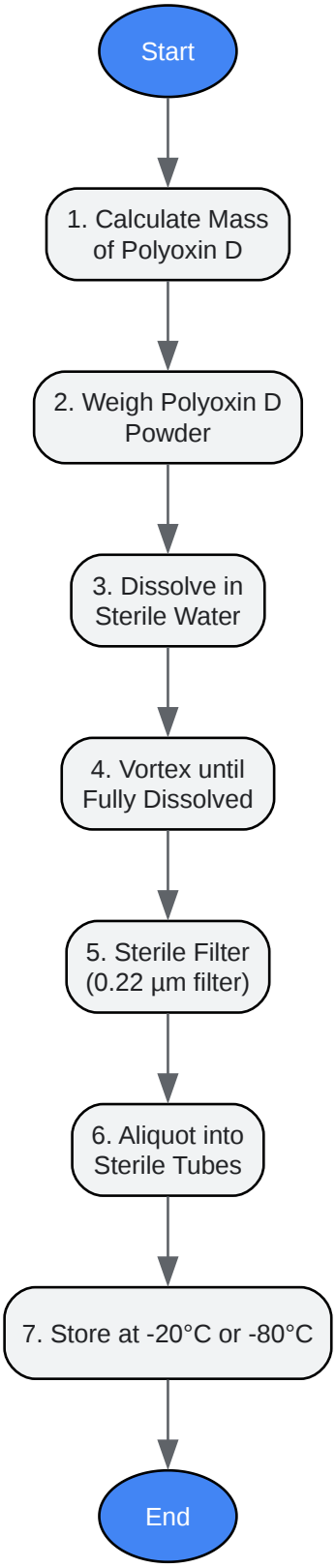
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Caption: Mechanism of action of **Polyoxin D** as a competitive inhibitor of chitin synthase.

Experimental Workflow: Stock Solution Preparation

The following workflow diagram outlines the key steps for the preparation of a sterile **Polyoxin D** stock solution for research applications.

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Caption: Workflow for the laboratory preparation of **Polyoxin D** stock solutions.

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Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **Polyoxin D** powder and solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.
- **Polyoxin D** is intended for research use only and is not for human or veterinary use[1].

By following these detailed protocols and application notes, researchers can confidently prepare and utilize **Polyoxin D** stock solutions, ensuring the accuracy and reproducibility of their experimental results.

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